

The Solubility Profile of 2-Bromoethanol: A Technical Guide

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Compound of Interest

Compound Name: 2-Bromoethanol

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This in-depth technical guide explores the solubility characteristics of **2-Bromoethanol** (CAS 540-51-2), a versatile bifunctional molecule widely utilized as a solvent and an intermediate in organic synthesis. An understanding of its solubility in both aqueous and organic media is critical for its effective application in pharmaceutical development, chemical manufacturing, and research.

Core Properties and Solubility Overview

2-Bromoethanol is a colorless to pale yellow liquid that possesses both a hydroxyl group and a bromine atom, lending it a unique polarity that governs its solubility. It is generally considered a polar molecule, capable of hydrogen bonding, which dictates its interaction with various solvents.

Quantitative Solubility Data

The solubility of **2-Bromoethanol** has been reported with some variation in the literature. The following table summarizes the available quantitative and qualitative data. It is important to note the conflicting reports regarding its miscibility, which may depend on the specific grade and purity of the substances tested.

Solvent	Formula	Type	Solubility	Temperature	Citation
Water	H ₂ O	Aqueous	1-5 g/100 mL	19 °C	[1]
10-50 mg/mL	19 °C (66 °F)	[2][3]			
Miscible / Completely Miscible	Not Specified	[1][4]			
Ethanol	C ₂ H ₅ OH	Organic (Polar Protic)	Miscible	Not Specified	[1]
Diethyl Ether	(C ₂ H ₅) ₂ O	Organic (Polar Aprotic)	Miscible	Not Specified	[1]
Petroleum Ether	Mixture	Organic (Nonpolar)	Insoluble	Not Specified	[1]
Miscible	Not Specified	[4]			

Note on Discrepancies: There are notable contradictions in the reported data. While several sources describe **2-Bromoethanol** as miscible with water, quantitative data suggests a solubility limit.[1][2][3] Similarly, its solubility in petroleum ether is reported as both insoluble and miscible.[1][4] These discrepancies highlight the importance of empirical verification for specific applications.

Experimental Protocol for Solubility Determination

The following is a generalized protocol for determining the solubility of a liquid compound like **2-Bromoethanol** in various solvents. This method combines qualitative visual assessment with quantitative measurement.

Objective: To determine the solubility of **2-Bromoethanol** in water and selected organic solvents.

Materials:

- **2-Bromoethanol** (of known purity)
- Selected solvents (e.g., deionized water, ethanol, diethyl ether, petroleum ether)
- Graduated cylinders
- Volumetric flasks
- Pipettes
- Vortex mixer
- Analytical balance
- Test tubes or vials

Procedure:

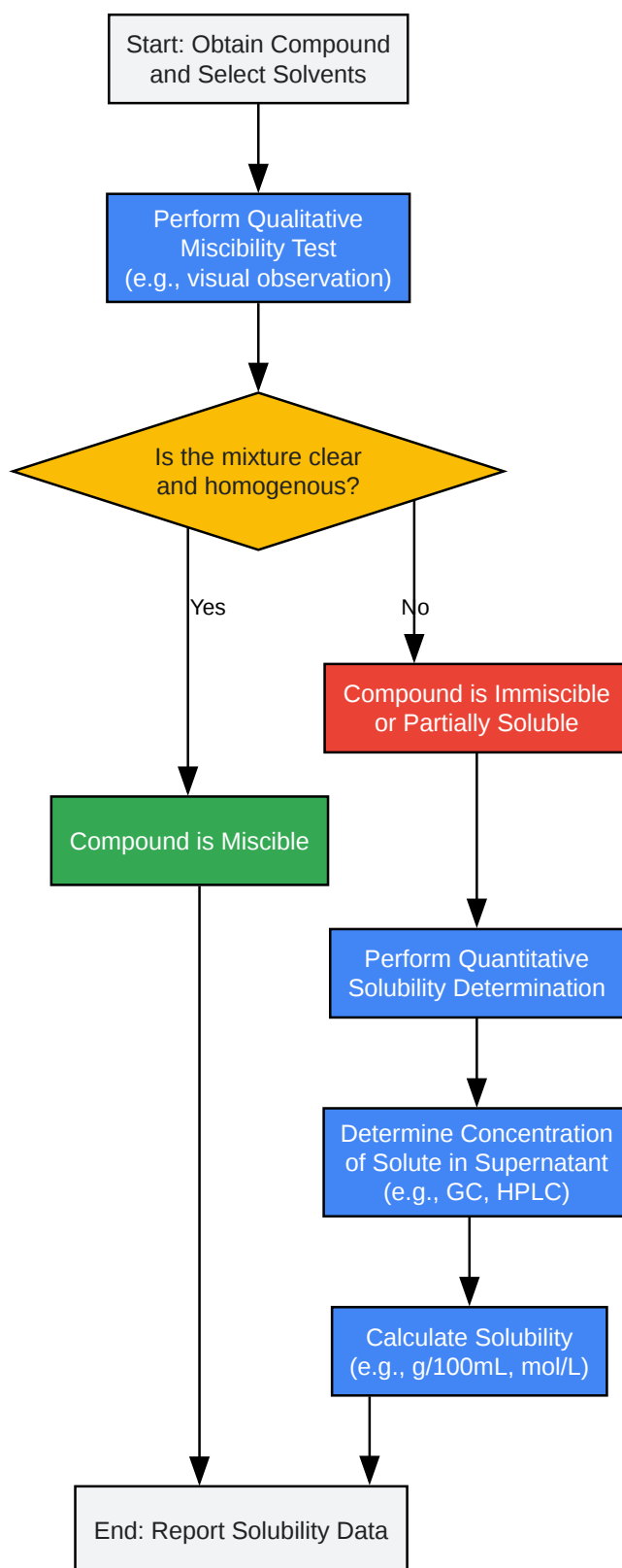
- Qualitative Miscibility Test:
 - Label a series of test tubes for each solvent.
 - Add 1 mL of the solvent to the respective test tube.
 - Add **2-Bromoethanol** dropwise to the solvent, vortexing after each addition.
 - Observe the mixture for clarity (miscible) or the formation of a cloudy suspension or distinct layers (immiscible).[5]
 - Continue adding **2-Bromoethanol** up to an equal volume of the solvent. If the solution remains clear and homogenous, the liquids are considered miscible.[6]
- Quantitative Solubility Determination (for non-miscible or partially soluble compounds):
 - Prepare saturated solutions by adding an excess of **2-Bromoethanol** to a known volume of the solvent in a sealed vial.
 - Agitate the vials at a constant temperature for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached.

- Allow any undissolved solute to settle.
- Carefully extract a known volume of the supernatant (the clear liquid phase).
- Determine the concentration of **2-Bromoethanol** in the supernatant using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- Calculate the solubility in units of g/100mL or mol/L.

Safety Precautions: **2-Bromoethanol** is toxic and an irritant.[1][7] All work should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety glasses) should be worn.

Logical Workflow for Solubility Assessment

The following diagram illustrates a systematic approach to evaluating the solubility of a chemical compound.



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Caption: Workflow for determining the solubility of a chemical compound.

This guide provides a foundational understanding of **2-Bromoethanol**'s solubility, offering both compiled data and a practical framework for its empirical determination. For critical applications, especially in drug development and manufacturing, it is imperative to conduct in-house solubility testing to account for variations in material purity and experimental conditions.

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